

Troubleshooting common issues in 2-(Cyclopentyloxy)acetic acid synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Cyclopentyloxy)acetic acid

Cat. No.: B1356524

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Technical Support Center: Synthesis of 2-(Cyclopentyloxy)acetic acid

Welcome to the technical support center for the synthesis of **2-(Cyclopentyloxy)acetic acid**. This guide is designed for researchers, scientists, and professionals in drug development. Here, we address common challenges encountered during the synthesis, providing in-depth, field-proven insights in a direct question-and-answer format to facilitate your experimental success.

Section 1: Reaction Strategy and Core Principles

The synthesis of **2-(Cyclopentyloxy)acetic acid** is most commonly achieved via the Williamson ether synthesis. This venerable and reliable method involves the reaction of a deprotonated alcohol (an alkoxide) with an organohalide. In this specific synthesis, the alkoxide of cyclopentanol reacts with a haloacetic acid, typically chloroacetic acid, in the presence of a strong base.

The overall reaction is as follows:

Caption: Troubleshooting decision tree for low yield issues.

Section 5: Physical & Chemical Properties

Property	Value	Reference
CAS Number	95832-60-3	
Molecular Formula	C ₇ H ₁₂ O ₃	
Molecular Weight	144.17 g/mol	
Boiling Point	147 °C (at 11 Torr)	
Density	1.115 g/cm ³	

References

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- To cite this document: BenchChem. [Troubleshooting common issues in 2-(Cyclopentyloxy)acetic acid synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1356524#troubleshooting-common-issues-in-2-cyclopentyloxy-acetic-acid-synthesis]

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